

Technical Guide: Tert-butyl (4-oxocyclohexyl)carbamate

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Compound of Interest

Compound Name: *Tert-butyl methyl(4-oxocyclohexyl)carbamate*

Cat. No.: *B153516*

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of tert-butyl (4-oxocyclohexyl)carbamate, a key building block in synthetic and medicinal chemistry. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and discusses its applications in drug discovery.

Compound Identification

CAS Number: 179321-49-4[1][2][3][4][5][6][7][8]

IUPAC Name: tert-butyl N-(4-oxocyclohexyl)carbamate[3]

Synonyms: N-Boc-4-aminocyclohexanone, 4-(tert-Butoxycarbonylamino)cyclohexanone, (4-Oxocyclohexyl)carbamic acid tert-butyl ester[1][9][8]

Molecular Formula: C₁₁H₁₉NO₃[1][9][3]

Molecular Weight: 213.27 g/mol [1][9][3][8]

Chemical Structure:

Caption: Chemical structure of tert-butyl (4-oxocyclohexyl)carbamate.

Physicochemical Properties

A summary of the key physical and chemical properties of tert-butyl (4-oxocyclohexyl)carbamate is presented in the table below.

Property	Value
Molecular Weight	213.27 g/mol [1] [9] [3] [8]
Appearance	White to almost white powder/crystal [1] [6]
Melting Point	114-118 °C [1] [9] [8]
Boiling Point (Predicted)	335.9 ± 31.0 °C [1] [9]
Density (Predicted)	1.06 ± 0.1 g/cm ³ [1] [9]
Solubility	Soluble in Methanol [1]
Storage Temperature	2-8°C [1] [9] [8]

Experimental Protocol: Synthesis

The following is a detailed protocol for the synthesis of tert-butyl (4-oxocyclohexyl)carbamate from tert-butyl 4-hydroxycyclohexylcarbamate.

Materials:

- tert-butyl 4-hydroxycyclohexylcarbamate (2.56 g, 11.9 mmol)
- Dichloromethane (CH₂Cl₂)
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Triethylamine (8.4 mL, 60.3 mmol) [\[1\]](#)
- Water
- Chloroform

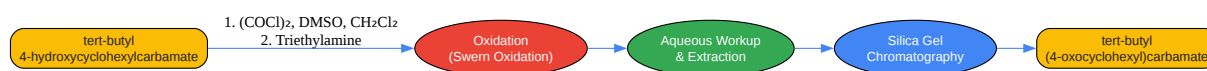
- Saturated aqueous ammonium chloride solution
- Saturated aqueous sodium chloride solution
- Magnesium sulfate
- Silica gel

Procedure:

- Prepare a solution of oxalyl chloride in dichloromethane and cool to -60 °C.
- Add a solution of DMSO in dichloromethane dropwise to the cooled oxalyl chloride solution and stir for 10 minutes.[\[1\]](#)
- Add a solution of tert-butyl 4-hydroxycyclohexylcarbamate (2.56 g, 11.9 mmol) in dichloromethane (140 mL) dropwise over 35 minutes, maintaining the temperature at -60 °C.
[\[1\]](#)
- Stir the reaction mixture at -60 °C for an additional 40 minutes.[\[1\]](#)
- Add triethylamine (8.4 mL, 60.3 mmol) at -60 °C and allow the reaction mixture to warm to room temperature.[\[1\]](#)
- Upon reaction completion, add water and perform a liquid-liquid extraction with chloroform.
[\[1\]](#)
- Wash the organic layer sequentially with saturated aqueous ammonium chloride solution and saturated aqueous sodium chloride solution.[\[1\]](#)
- Dry the organic layer with magnesium sulfate.
- Remove the solvent by distillation under reduced pressure.
- Purify the resulting residue by silica gel column chromatography using a chloroform/ethyl acetate eluent to yield tert-butyl 4-oxocyclohexylcarbamate.[\[1\]](#)

Expected Yield: Approximately 87% (2.23 g).[\[1\]](#)

Synthesis Workflow Diagram:

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Caption: Synthesis workflow for tert-butyl (4-oxocyclohexyl)carbamate.

Spectroscopic Data

Analysis Type	Data
¹ H-NMR (DMSO-d ₆)	1.06-1.20 (4H, m), 1.35 (9H, s), 1.69-1.76 (4H, m), 3.12-3.31 (2H, m), 4.48 (1H, s), 6.64 (1H, d, J = 7.5 Hz)[1]

Applications in Drug Discovery

Tert-butyl (4-oxocyclohexyl)carbamate serves as a valuable intermediate in the synthesis of various pharmaceutical compounds. The presence of both a ketone and a Boc-protected amine allows for diverse chemical transformations. The Boc protecting group can be readily removed under acidic conditions, revealing a primary amine that can undergo further reactions such as amidation, alkylation, or reductive amination. The ketone functionality can be targeted by nucleophiles or used in reductive amination reactions to introduce further diversity.

This compound is a precursor for the synthesis of more complex molecules, including enzyme inhibitors and receptor modulators. Its rigid cyclohexyl scaffold is a common feature in many bioactive molecules.

Safety and Handling

Hazard Statements:

- H400: Very toxic to aquatic life.[1][3][8]

Precautionary Statements:

- P273: Avoid release to the environment.[1][3][8]

It is recommended to handle this compound in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and safety glasses. Avoid formation of dust and aerosols.

Related Compounds

A related compound of interest is tert-butyl N-methyl-N-(4-oxocyclohexyl)carbamate.

Molecular Formula: $C_{12}H_{21}NO_3$ [10]

Molecular Weight: 227.30 g/mol

While structurally similar, with the addition of a methyl group on the carbamate nitrogen, there is a notable lack of publicly available experimental data, including synthesis protocols and spectroscopic information, for this N-methylated analog. Researchers interested in this specific derivative may need to develop synthetic and analytical methods.

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